Application Note: Measuring Cell Viability in Response to CG428 Treatment

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Compound of Interest

Compound Name:	*CG428*
Cat. No.:	*B11929720*

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Introduction

CG428 is a potent and selective tropomyosin receptor kinase (TRK) degrader. It functions as a proteolysis-targeting chimera (PROTAC), which leads to the degradation of TRK proteins.[1] This mechanism of action makes **CG428** a compound of interest for its anti-tumor activity.[1] Assessing the effect of **CG428** on cancer cell viability is a critical step in its preclinical evaluation. This document provides a detailed protocol for determining the cytotoxic effects of **CG428** on cancer cells using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The MTT assay is a colorimetric method for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.[2]

Principle of the MTT Assay

The MTT assay is based on the ability of NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells to reduce the yellow tetrazolium salt, MTT, to its insoluble purple formazan product.[2] The resulting formazan crystals are then solubilized, and the

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concentration is determined by measuring the absorbance at a specific wavelength (typically between 500 and 600 nm). The intensity of the purple color is directly proportional to the number of metabolically active, viable cells.

Signaling Pathway of **CG428** Action

The following diagram illustrates the proposed mechanism of action for **CG428**, leading to the degradation of TRK proteins and subsequent inhibition of downstream signaling pathways that promote cell proliferation and survival.

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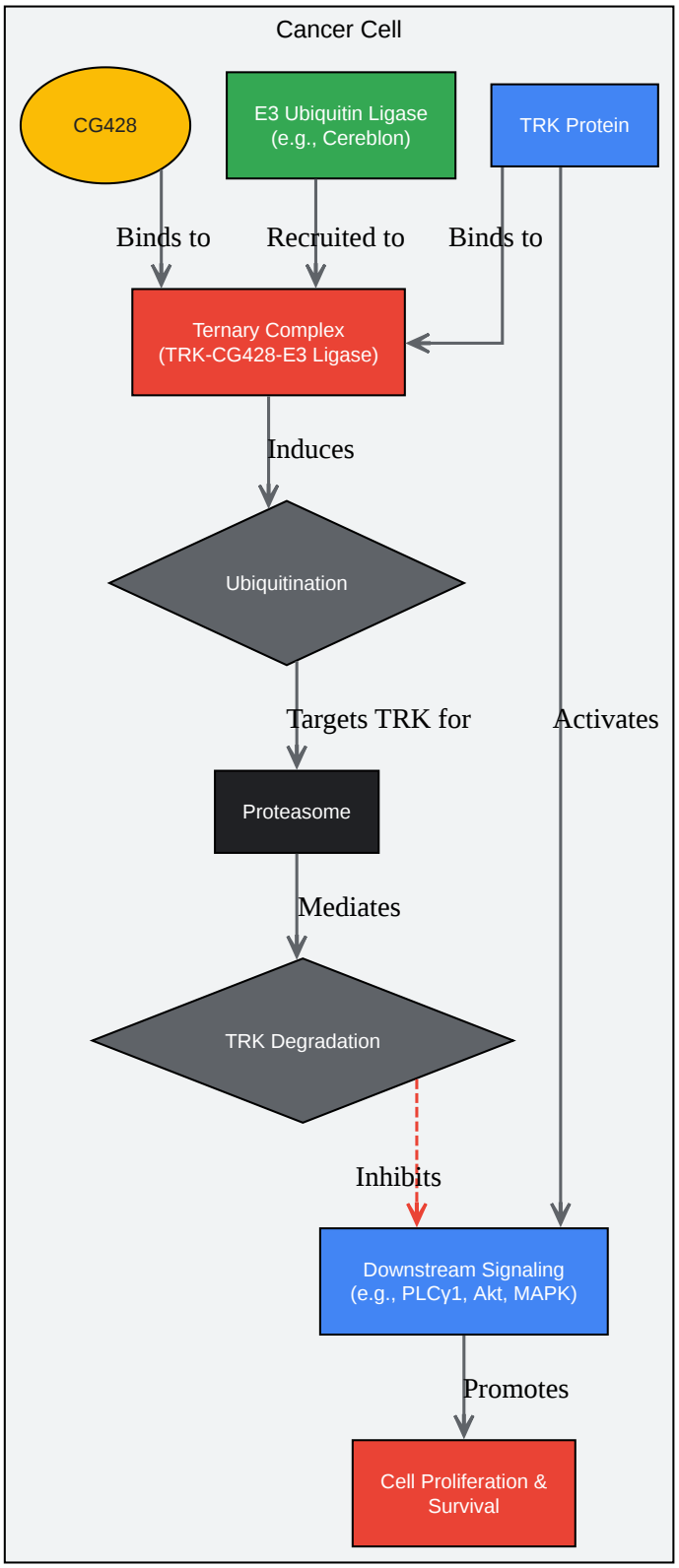

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Caption: Proposed mechanism of **CG428**-induced TRK degradation.

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Experimental Protocols

Experimental Workflow

The general workflow for assessing the impact of **CG428** on the viability of cancer cell lines is outlined below.

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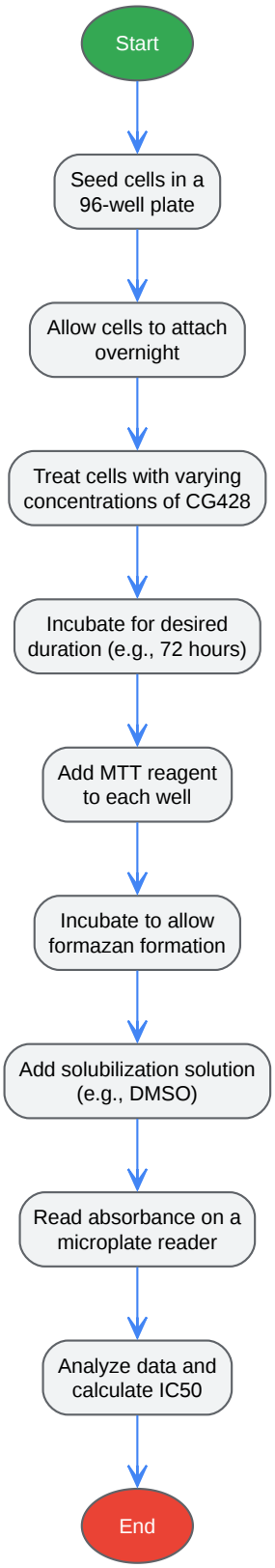

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